

Application of CU-76 in Studying Viral Infection Models

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Compound of Interest

Compound Name: CU-76

Cat. No.: B3025868

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Introduction

CU-76 is a potent and selective small-molecule inhibitor of cyclic GMP-AMP synthase (cGAS) [1][2][3][4]. As a key component of the innate immune system, cGAS functions as a cytosolic DNA sensor. Upon binding to double-stranded DNA (dsDNA) from pathogens or damaged host cells, cGAS catalyzes the synthesis of the second messenger 2'3'-cyclic GMP-AMP (cGAMP) [5][6][7]. cGAMP then binds to and activates the stimulator of interferon genes (STING), triggering a signaling cascade that culminates in the production of type I interferons (IFNs) and other pro-inflammatory cytokines, establishing an antiviral state[5][6][7]. Given the central role of the cGAS-STING pathway in antiviral defense against DNA viruses and retroviruses, **CU-76** serves as a valuable research tool for elucidating the involvement of this pathway in various viral infection models and for the development of novel therapeutic strategies.

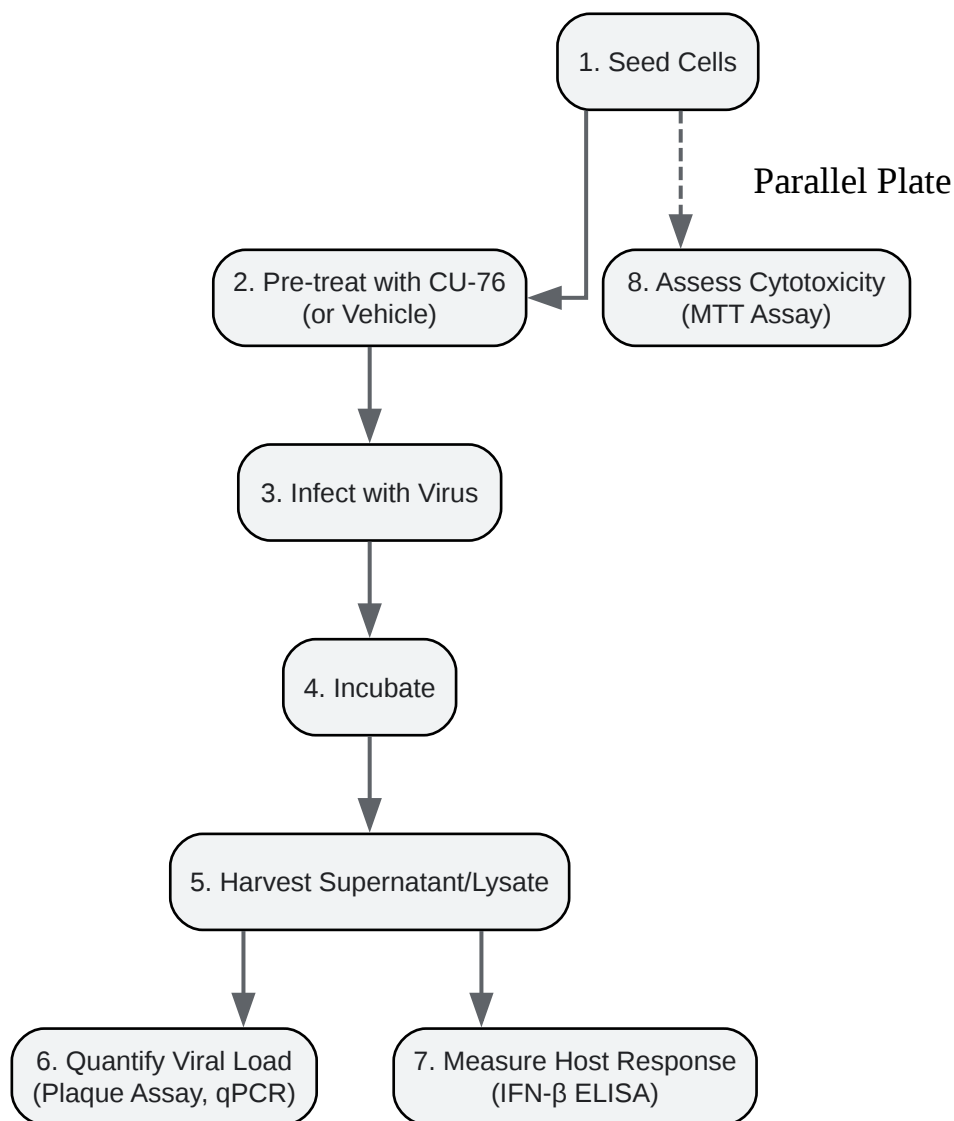
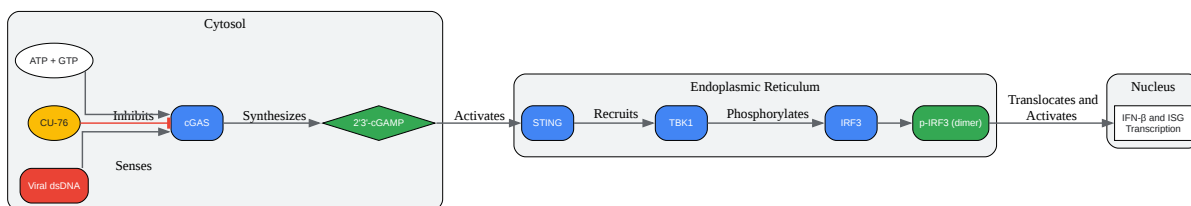
These application notes provide an overview of the potential uses of **CU-76** in virology research, complete with detailed, illustrative experimental protocols and data presentation.

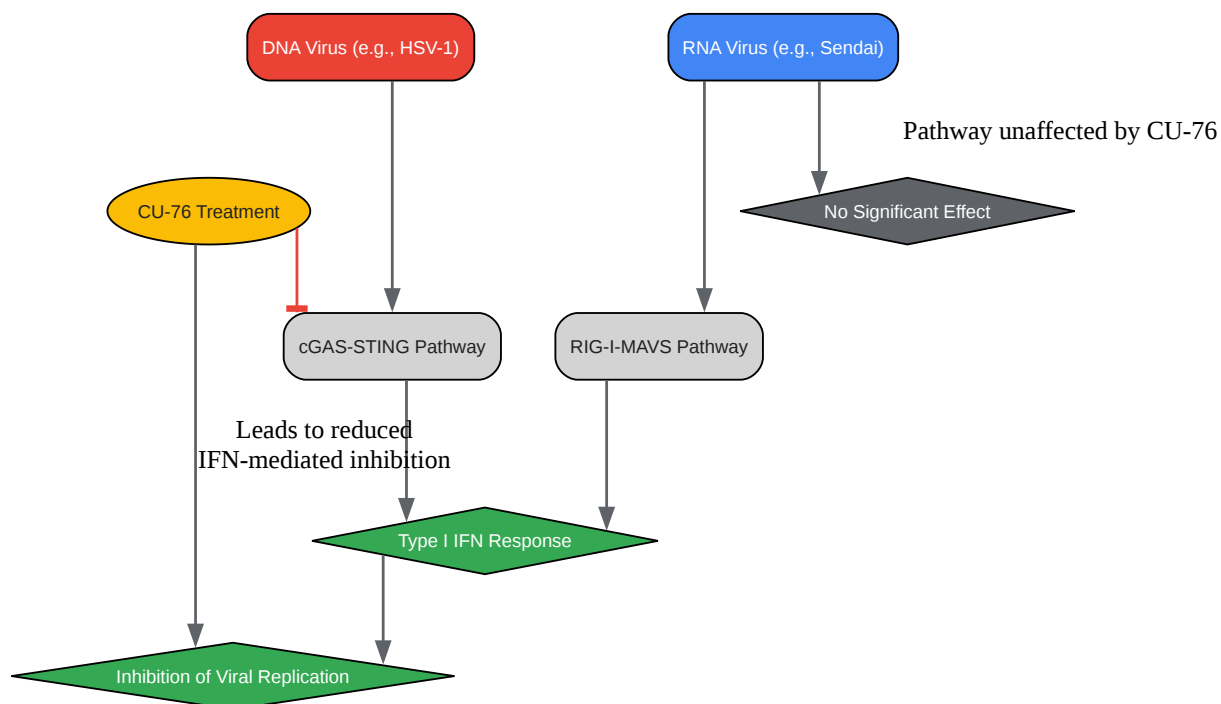
Mechanism of Action

CU-76 selectively inhibits the cGAS-STING pathway. It has been demonstrated to reduce the dimerization of IFN regulatory factor 3 (IRF3) and decrease the production of IFN- β in response to DNA stimulation in human monocytic THP-1 cells[1][3]. Importantly, **CU-76** does not affect other nucleic acid sensing pathways, such as the RIG-I-MAVS pathway, which is responsible

for detecting viral RNA[1][3]. This selectivity makes **CU-76** an ideal tool for specifically probing the role of cGAS in viral infections.

Diagram of the cGAS-STING Signaling Pathway and the inhibitory action of **CU-76**.





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